

2-Chloro-4-(difluoromethyl)pyridine chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-4-(difluoromethyl)pyridine

Cat. No.: B598245

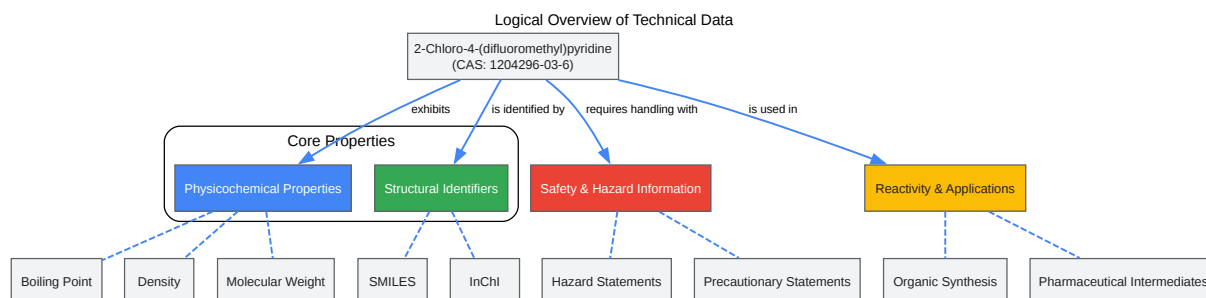
[Get Quote](#)

An In-depth Technical Guide to 2-Chloro-4-(difluoromethyl)pyridine

This technical guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and safety information for **2-Chloro-4-(difluoromethyl)pyridine**, a key intermediate for researchers, scientists, and professionals in drug development and organic synthesis.

Chemical Identification and Structure

2-Chloro-4-(difluoromethyl)pyridine is a halogenated pyridine derivative. Its unique structure, featuring a chlorine atom at the 2-position and a difluoromethyl group at the 4-position, makes it a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.



[Click to download full resolution via product page](#)

Figure 1: Logical overview of key technical data for the compound.

Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **2-Chloro-4-(difluoromethyl)pyridine**. These parameters are crucial for designing experimental setups, purification procedures, and storage conditions.

Property	Value	Citations
CAS Number	1204296-03-6	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₄ ClF ₂ N	[1] [2] [3] [5]
Molecular Weight	163.55 g/mol	[1] [2] [5]
Boiling Point	202.6 °C at 760 mmHg	[1] [3]
Density	1.334 g/cm ³ (predicted: 1.3 g/cm ³)	[1] [3]
Flash Point	76 °C (predicted: 76.4 °C)	[1] [3]
Purity	≥ 95.0%	[2]
Vapor Pressure	0.4 mmHg at 25°C (predicted)	[3]
Refractive Index	1.475 (predicted)	[3]

Structural and Spectroscopic Identifiers

These identifiers are essential for database searches, structural elucidation, and analytical characterization.

Identifier	String	Citations
IUPAC Name	2-chloro-4-(difluoromethyl)pyridine	[1] [2] [5]
SMILES	<chem>C1=CN=C(C=C1C(F)F)Cl</chem>	[1] [5] [6]
InChI	InChI=1S/C6H4ClF2N/c7-5-3-4(6(8)9)1-2-10-5/h1-3,6H	[1] [2] [6]
InChI Key	CQNIYQCVDLBGPY-UHFFFAOYSA-N	[1] [2] [6]
MDL Number	MFCD14525492	[1] [2]
PubChem CID	45790949	[1]

Reactivity and Potential Applications

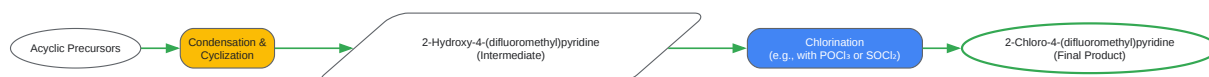
2-Chloro-4-(difluoromethyl)pyridine is a versatile intermediate in organic synthesis. Its reactivity is primarily dictated by the pyridine ring and its substituents.

- **Nucleophilic Aromatic Substitution:** The chlorine atom at the 2-position is susceptible to displacement by various nucleophiles.[7] This is a common strategy for introducing a wide range of functional groups onto the pyridine core.
- **Cross-Coupling Reactions:** The chloro-substituent can participate in various metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to form new carbon-carbon or carbon-heteroatom bonds.
- **Modification of the Difluoromethyl Group:** While the C-F bonds are strong, the difluoromethyl group can influence the electronic properties of the pyridine ring and may be involved in specific synthetic transformations.

Given its structure, this compound is a valuable precursor for synthesizing biologically active molecules. The related compound, 2-Chloro-4-(trifluoromethyl)pyridine, is a known intermediate in the synthesis of Molidustat, an oral HIF-prolyl hydroxylase inhibitor.[8] This suggests that **2-Chloro-4-(difluoromethyl)pyridine** could serve as a key building block for novel therapeutic agents and agrochemicals.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Chloro-4-(difluoromethyl)pyridine** are not readily available in the public domain. However, a general synthetic workflow can be inferred from patents describing the synthesis of structurally similar compounds, such as 2-chloro-4-(trifluoromethyl)pyridine.[9] The process typically involves the formation of a substituted pyridine ring followed by a chlorination step.



[Click to download full resolution via product page](#)

Figure 2: A generalized workflow for the synthesis of the title compound.

A representative chlorination protocol would involve reacting the corresponding hydroxypyridine intermediate with a chlorinating agent like phosphorus oxychloride (POCl_3) or thionyl chloride (SOCl_2), often in a suitable solvent and potentially at elevated temperatures, to yield the final chlorinated product.^[9] Purification is typically achieved through distillation or chromatography.

Safety and Handling

2-Chloro-4-(difluoromethyl)pyridine is considered a hazardous substance and must be handled with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a chemical fume hood.^{[1][2][10]}

Hazard Class	Code	Description	Citations
GHS Pictogram	GHS07 (Exclamation Mark)	[1][2]	[1][2][10]
Signal Word	Warning	[1][2]	
Hazard Statements	H302	Harmful if swallowed.	
H315	Causes skin irritation.	[1][2][10]	
H319	Causes serious eye irritation.	[1][2][10]	
H335	May cause respiratory irritation.	[1][2][10]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1][2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2][10]	[1][2][10]
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.	[2]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][2][10]	

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[10]
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[10]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[10]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison center or doctor.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanelements.com [americanelements.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. 2-Chloro-4-(difluoromethyl)pyridine | CAS#:1204296-03-6 | Chemsrce [chemsrc.com]
- 4. anaxlab.com [anaxlab.com]
- 5. bocsci.com [bocsci.com]
- 6. PubChemLite - 2-chloro-4-(difluoromethyl)pyridine (C₆H₄ClF₂N) [pubchemlite.lcsb.uni.lu]
- 7. Contrasting reactions of 2,6-dichloro-4-trichloromethylpyridine, 2,6-dichloro-3-trichloromethylpyridine and their N-oxides with nucleophiles - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 8. nbinnco.com [nbinnco.com]
- 9. CN116425671A - Synthesis method of 2-chloro-4- (trifluoromethyl) pyridine - Google Patents [patents.google.com]
- 10. aaronchem.com [aaronchem.com]
- To cite this document: BenchChem. [2-Chloro-4-(difluoromethyl)pyridine chemical properties]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b598245#2-chloro-4-difluoromethyl-pyridine-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com